

1H-Pyrazole-3,5-dimethanamine molecular structure

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Compound of Interest

Compound Name: 1H-Pyrazole-3,5-dimethanamine

CAS No.: 144693-57-2

Cat. No.: B121837

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Technical Guide: 1H-Pyrazole-3,5-dimethanamine

CAS Registry Number: 144693-57-2 Molecular Formula: C

H

N

Molecular Weight: 126.16 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary

1H-Pyrazole-3,5-dimethanamine is a bifunctional heterocyclic building block characterized by a pyrazole core flanked by two primary aminomethyl groups at the 3 and 5 positions.[\[1\]](#)[\[2\]](#)

Unlike its parent compound (pyrazole) or simple alkyl derivatives, this molecule possesses a unique "binucleating" coordination geometry. The flexibility of the methylene spacers allows the two primary amine arms to chelate distinct metal centers, making it a critical ligand in the design of bioinorganic models (e.g., dicopper enzymes) and metal-organic frameworks (MOFs).

In medicinal chemistry, the molecule serves as a hydrophilic scaffold for kinase inhibitors, offering three hydrogen-bond donor sites and high water solubility compared to aryl-substituted pyrazoles.^[2]

Molecular Architecture & Electronic Properties^[2]

Tautomerism and Symmetry

The molecule exhibits annular tautomerism typical of N-unsubstituted pyrazoles.^{[1][2]} In solution, the proton on the ring nitrogen oscillates between N1 and N2. Because the substituents at positions 3 and 5 are identical (-CH

NH

), the tautomers are degenerate (identical in energy and structure), resulting in effective symmetry on the NMR timescale.

Acid-Base Profile

The molecule contains three basic nitrogen centers with distinct pKa values:

- Primary Amines (-CH

NH

): pKa

9.0–9.5. These are the primary protonation sites in neutral aqueous solution.^[2]

- Pyrazole Ring (N2): pKa

2.5 (conjugate acid). The pyrazole ring is a weak base.^[2]

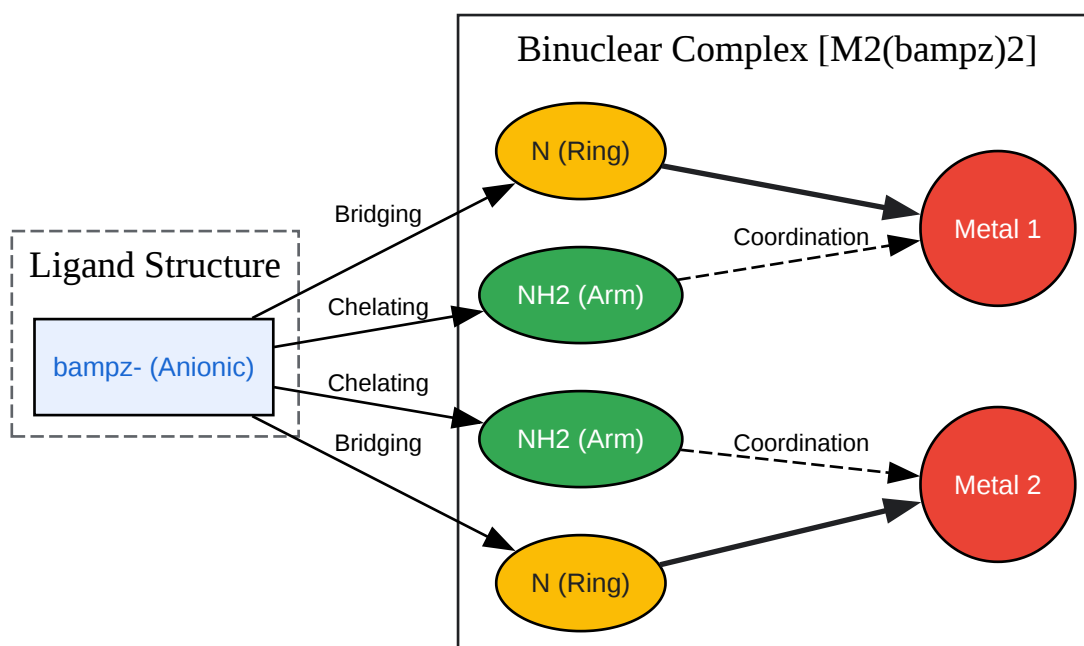
- Pyrazole Ring (N1-H): pKa

14.0. The ring NH is weakly acidic and can be deprotonated by strong bases (NaH, KOtBu) to form the pyrazolate anion, a potent bridging ligand.

Coordination Modes

The ligand (denoted as H-bampz) is versatile. Upon deprotonation to bampz

, it acts as an anionic bridging ligand.[2] The typical coordination mode involves the pyrazolate bridging two metal ions, while the pendant amino arms chelate to the metals, forming two fused 5- or 6-membered chelate rings.[2]



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Figure 1: Schematic of the bridging coordination mode of the deprotonated ligand.

Synthetic Protocols

The synthesis of **1H-Pyrazole-3,5-dimethanamine** is not trivial due to the high polarity of the product and potential for over-alkylation.[1][2] The most robust route proceeds from 3,5-dimethylpyrazole via oxidation and functional group interconversion.[2]

Protocol A: The "Oxidation-Reduction" Pathway

Best for: High purity and scalability (Gram scale).

Step 1: Oxidation to 3,5-Pyrazoledicarboxylic Acid[2]

- Reagents: 3,5-Dimethylpyrazole, KMnO

, Water.

- Procedure: Reflux 3,5-dimethylpyrazole with excess aqueous KMnO

for 4–6 hours. Filter MnO

.[\[2\]](#) Acidify filtrate with HCl to precipitate the dicarboxylic acid.[\[2\]](#)

- Yield: ~70-80%.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Step 2: Esterification

- Reagents: 3,5-Pyrazoledicarboxylic acid, EtOH, H

SO

(cat).

- Procedure: Reflux in absolute ethanol with catalytic sulfuric acid (Fischer esterification) for 12 hours. Neutralize and extract.[\[3\]](#)[\[4\]](#)
- Product: Diethyl 1H-pyrazole-3,5-dicarboxylate.[\[1\]](#)[\[2\]](#)

Step 3: Reduction to Diol

- Reagents: Diethyl ester, LiAlH

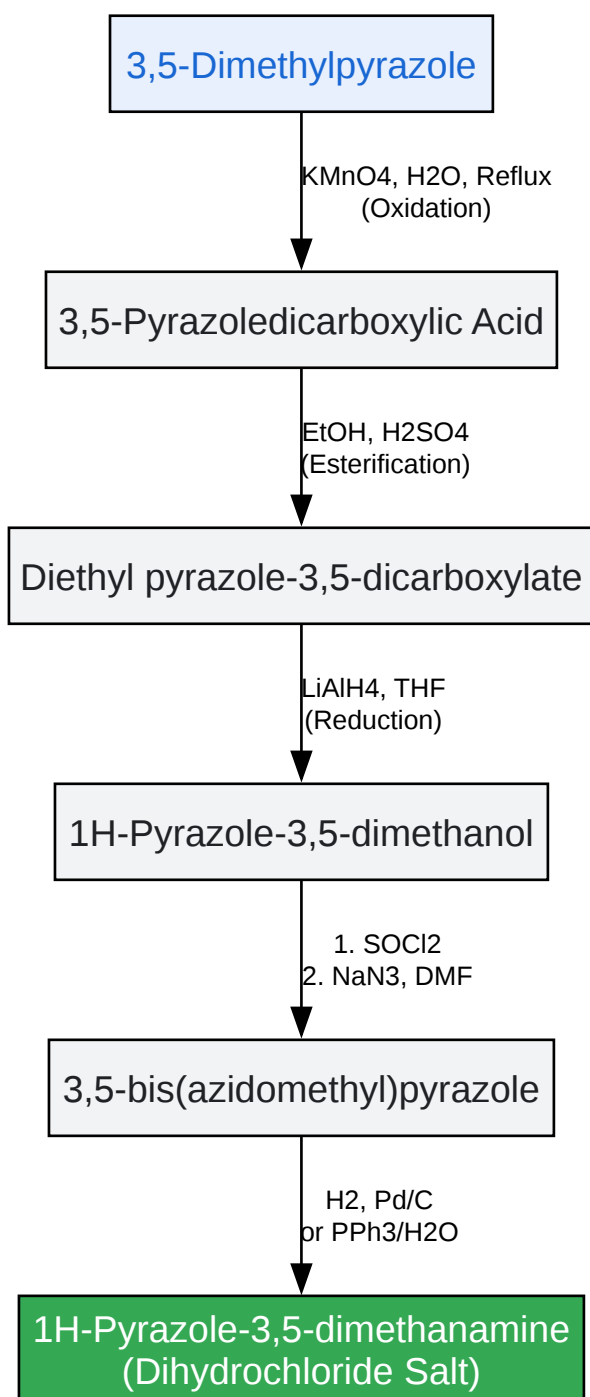
, THF (anhydrous).

- Procedure: Add ester solution dropwise to LiAlH suspension in THF at 0°C. Reflux for 2 hours. Quench carefully (Fieser method).
- Product: 1H-Pyrazole-3,5-diylldimethanol.[\[1\]](#)[\[2\]](#)

Step 4: Amination (Via Azide)

- Sub-step 4a (Activation): React diol with Thionyl Chloride (SOCl) or Methanesulfonyl Chloride (MsCl) to generate the bis-electrophile.
- Sub-step 4b (Azidation): Treat with NaN in DMF at 60°C to form 3,5-bis(azidomethyl)pyrazole.

- Sub-step 4c (Reduction): Hydrogenation (H₂, Pd/C) or Staudinger reaction (PPh₃, then H₂O) yields the diamine.
- Purification: Isolate as the dihydrochloride salt by adding HCl/Ether.^[2]



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Figure 2: Synthetic route from dimethylpyrazole to the target dimethanamine.

Spectroscopic Characterization

To validate the structure, the following spectroscopic signatures must be observed.

Nuclear Magnetic Resonance (NMR)

Solvent: D

O or DMSO-d

(for salt form).

Nucleus	Shift (ppm)	Multiplicity	Assignment	Notes
H	6.20 - 6.30	Singlet (1H)	Pyrazole C4-H	Characteristic aromatic signal. [1] [2]
H	4.05 - 4.15	Singlet (4H)	-CH -NH	Shifts downfield (~4. [1] [2]) if protonated (salt).
C	~148.0	Quaternary	C3 / C5	Equivalent due to tautomerism.
C	~105.0	Methine	C4	
C	~36.0	Methylene	-CH -NH	

Mass Spectrometry[\[1\]](#)

- ESI-MS (Positive Mode): $m/z = 127.1$ $[M+H]$

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- Fragmentation: Loss of NH

(17 Da) is a common fragmentation pathway.

Functional Applications

Bioinorganic Modeling

The primary utility of **1H-Pyrazole-3,5-dimethanamine** lies in its ability to model the active sites of metalloenzymes.[1][2]

- Hemocyanin Models: The ligand binds two Cu(II) ions in close proximity (3.5 – 4.0 Å), mimicking the O
-binding site of hemocyanin.
- Mechanism: The pyrazolate bridge mediates strong antiferromagnetic coupling between the metal centers, a property extensively studied in magnetochemistry.

Pharmaceutical Scaffold

In drug discovery, this molecule acts as a hydrophilic replacement for 3,5-diarylpyrazoles.

- Kinase Inhibition: The primary amines can form hydrogen bonds with the hinge region or the ribose-binding pocket of ATP-binding sites.[1][2]
- Solubility: The aliphatic amine tails significantly improve the water solubility ($\log P < 0$) compared to lipophilic analogues, addressing poor bioavailability issues in early-stage hits.

References

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